

p-Tolylhydrazine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *p*-Tolylhydrazine hydrochloride

Cat. No.: B7760655

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This technical guide provides an in-depth overview of **p-Tolylhydrazine hydrochloride**, a key reagent in synthetic chemistry and drug discovery. The information is tailored for researchers, scientists, and professionals in drug development, presenting its chemical properties, safety and handling protocols, and significant applications.

General Information

p-Tolylhydrazine hydrochloride, also known as 4-Methylphenylhydrazine hydrochloride, is an aromatic hydrazine salt.[1] It serves as a crucial intermediate in the synthesis of various organic compounds, particularly in the pharmaceutical and dye industries.[2] Its utility is most notably demonstrated in the Fischer indole synthesis, a fundamental reaction for creating the indole ring system present in many biologically active molecules.

Identifier	Value
CAS Number	637-60-5[1][2][3][4][5]
EC Number	211-295-2[4]
IUPAC Name	(4-methylphenyl)hydrazine;hydrochloride[5]
Synonyms	4-Methylphenylhydrazine hydrochloride, 1-(4-Methylphenyl)hydrazine hydrochloride[6]

Physicochemical Properties

The physical and chemical properties of **p-Tolylhydrazine hydrochloride** are summarized below. It is typically a white to beige or light orange crystalline powder.[6][7] It is soluble in water and methanol.[2]

Property	Value
Molecular Formula	C ₇ H ₁₁ ClN ₂ [1][2][3]
Molecular Weight	158.63 g/mol [1][3][4]
Melting Point	>200 °C (decomposes)[2][4] / 241 °C[6]
Appearance	White to pale brown powder[7]
Solubility	Soluble in water and methanol
InChI Key	HMHWNJGOHUYVMD-UHFFFAOYSA-N[7]

Safety and Handling

p-Tolylhydrazine hydrochloride is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Identification

The compound is toxic if swallowed, inhaled, or absorbed through the skin.[4] It is also known to cause skin and serious eye irritation.[8] Furthermore, it is suspected of causing cancer.[4][6]

GHS Hazard Statements: H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H331 (Toxic if inhaled), H350 (May cause cancer), H410 (Very toxic to aquatic life with long-lasting effects).[4][8]

Recommended Handling Protocols

When working with **p-Tolylhydrazine hydrochloride**, the following precautions should be observed:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves (e.g., nitrile), and eye/face protection (safety goggles and face shield).[2][8]
- Handling: Avoid dust formation. Do not breathe dust, fumes, gas, mist, vapors, or spray. Do not get in eyes, on skin, or on clothing.[6]
- Storage: Store locked up in a dry, cool, and well-ventilated place.[6] The container should be kept tightly closed and stored under an inert gas, as the compound is sensitive to light, air, and moisture.[1]

Applications in Research and Development

p-Tolylhydrazine hydrochloride is a versatile reagent with several key applications, particularly in the synthesis of pharmaceuticals.

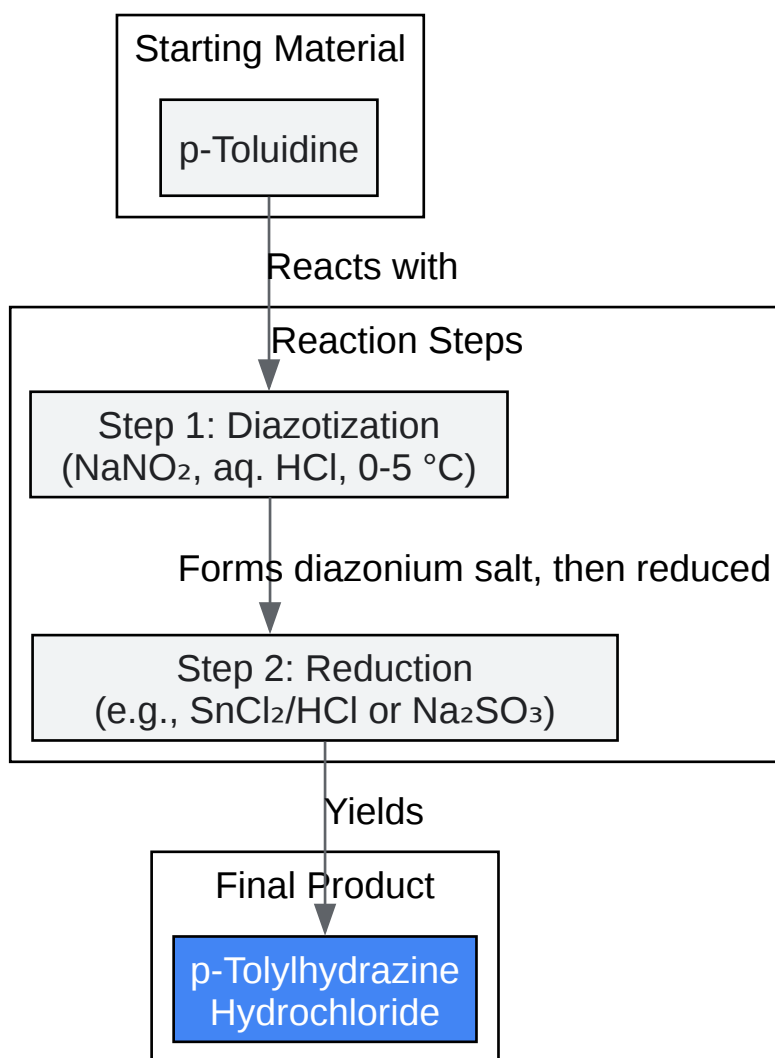
- Pharmaceutical Intermediates: It is a fundamental building block for synthesizing various heterocyclic compounds. Its most prominent use is in the Fischer indole synthesis, which is a cornerstone for the development of numerous drug candidates containing the indole scaffold.
- Anticancer Drug Research: The hydrazine moiety is a feature in some anticancer agents. Consequently, **p-Tolylhydrazine hydrochloride** and its derivatives are utilized in the research and development of novel anticancer drugs.[7][9]
- Dye Synthesis: It serves as an intermediate in the manufacturing of various dyes.[2]

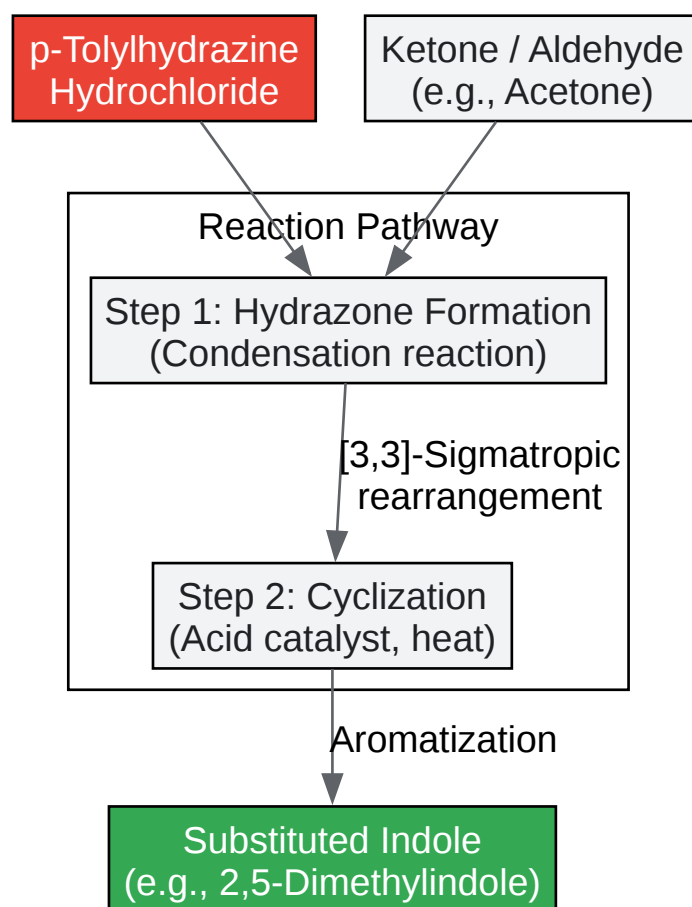
Experimental Protocols & Workflows

While specific experimental conditions can vary, the following sections outline a generalized workflow for the synthesis of **p-Tolylhydrazine hydrochloride** and its subsequent use in the Fischer indole synthesis.

Generalized Synthesis of p-Tolylhydrazine Hydrochloride

The synthesis of aryl hydrazines like **p-Tolylhydrazine hydrochloride** typically involves the diazotization of the corresponding aniline (p-toluidine), followed by reduction of the resulting diazonium salt.





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References

- 1. chemscene.com [chemscene.com]
- 2. P-Tolyl hydrazine hydrochloride [chembk.com]
- 3. scbt.com [scbt.com]
- 4. p-Tolylhydrazine 98 637-60-5 [sigmaaldrich.com]
- 5. pschemicals.com [pschemicals.com]
- 6. fishersci.com [fishersci.com]

- 7. p-Tolylhydrazine hydrochloride, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. 4-Methyl Phenylhydrazine HCL Manufacturer - CAS 637-60-5 [elampharma.com]
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